

Essential Safety and Operational Guide for Handling CDD-1115

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Compound of Interest

Compound Name: CDD-1115

Cat. No.: B15574705

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling, use, and disposal of **CDD-1115**, a potent and selective inhibitor of the BMP type 2 receptor (BMP2). The following procedural guidance is intended to ensure the safe and effective use of this compound in a laboratory setting.

Compound Information

Identifier	Information
Compound Name	CDD-1115
Chemical Name	N-(3-Carbamoylbenzyl)-2-(isoquinolin-6-yl)-1-((1R,3R)-3-(methylcarbamoyl) cyclopentyl)-1H-benzo[d]imidazole-6-carboxamide
Target	Bone Morphogenetic Protein Receptor Type II (BMPR2)
Molecular Formula	C ₃₂ H ₃₀ N ₆ O ₃
Molecular Weight	546.63 g/mol
Primary Use	Research chemical for studying the BMPR2 signaling pathway.

Personal Protective Equipment (PPE) and Safety Precautions

A specific Safety Data Sheet (SDS) for **CDD-1115** is not publicly available. The following PPE recommendations are based on general best practices for handling potent, powdered chemical compounds in a laboratory setting.

Protection Type	Specification	Rationale
Hand Protection	Nitrile gloves	Provides a barrier against skin contact.
Eye Protection	Safety glasses with side shields or goggles	Protects eyes from splashes or airborne particles.
Body Protection	Laboratory coat	Prevents contamination of personal clothing.
Respiratory Protection	Use in a well-ventilated area or chemical fume hood	Minimizes inhalation of the powdered compound.

General Handling Precautions:

- Avoid contact with skin, eyes, and clothing.
- Do not breathe dust.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke when using this product.

First Aid Measures

In the absence of a specific SDS, the following are general first aid recommendations.

Exposure Route	First Aid Procedure
In case of eye contact	Immediately flush eyes with plenty of water for at least 15 minutes. Seek medical attention.
In case of skin contact	Wash off with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.
If inhaled	Move person into fresh air. If not breathing, give artificial respiration. Consult a physician.
If swallowed	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Storage and Disposal

Action	Procedure
Storage	Store in a tightly closed container in a cool, dry, and well-ventilated place.
Disposal	Dispose of contents/container in accordance with local, regional, and national regulations. Contact a licensed professional waste disposal service to dispose of this material.

Experimental Protocols

In Vitro Kinase Inhibition Assay for CDD-1115

This protocol is adapted from methodologies used for similar kinase inhibitors.

Objective: To determine the in vitro inhibitory activity of **CDD-1115** against BMPR2.

Materials:

- Recombinant human BMPR2 kinase domain
- ATP
- Kinase buffer (e.g., 50 mM HEPES pH 7.5, 10 mM MgCl₂, 1 mM EGTA, 0.01% Brij-35)
- Substrate (e.g., a generic kinase substrate peptide)
- **CDD-1115** stock solution (in DMSO)
- ADP-Glo™ Kinase Assay kit (or similar)
- Microplate reader

Procedure:

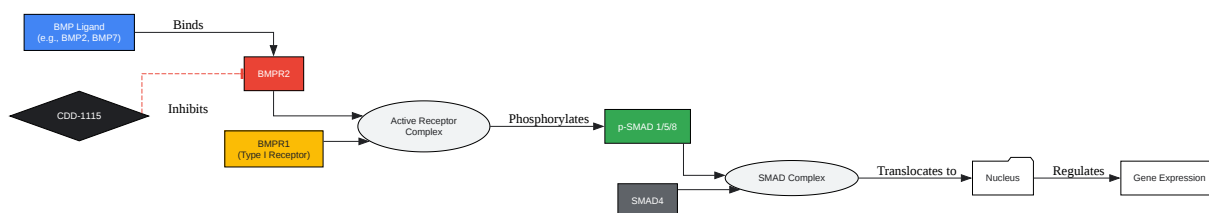
- Prepare a serial dilution of **CDD-1115** in DMSO.
- In a 384-well plate, add the kinase buffer.
- Add the **CDD-1115** dilutions to the wells.
- Add the BMPR2 enzyme to the wells and incubate for 10 minutes at room temperature.
- Initiate the kinase reaction by adding a mixture of the substrate and ATP.
- Allow the reaction to proceed for a specified time (e.g., 60 minutes) at a controlled temperature (e.g., 30°C).

- Stop the reaction and measure the amount of ADP produced using the ADP-Glo™ Kinase Assay kit as per the manufacturer's instructions.
- Measure the luminescence using a microplate reader.
- Calculate the percent inhibition for each concentration of **CDD-1115** and determine the IC₅₀ value.

Signaling Pathway and Experimental Workflow Diagrams

BMPR2 Signaling Pathway

The following diagram illustrates the canonical BMPR2 signaling pathway, which is inhibited by **CDD-1115**. Upon ligand binding, BMPR2 forms a complex with a type I receptor, leading to the phosphorylation of SMAD proteins, which then translocate to the nucleus to regulate gene expression.[1][2]

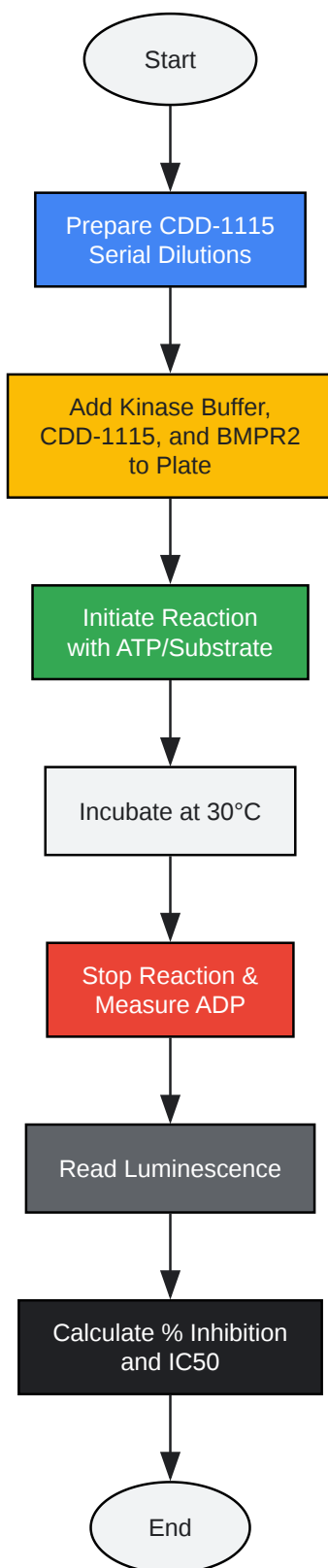


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Caption: Canonical BMPR2 signaling pathway and the point of inhibition by **CDD-1115**.

Experimental Workflow: In Vitro Kinase Assay

The diagram below outlines the key steps of the in vitro kinase inhibition assay for **CDD-1115**.



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Caption: Workflow for determining the in vitro inhibitory activity of **CDD-1115**.

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References

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